

# Personal protective equipment for handling 4,10-Dibromoanthanthrone

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## Compound of Interest

Compound Name: 4,10-Dibromoanthanthrone

Cat. No.: B179460

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## Essential Safety and Handling Guide for 4,10-Dibromoanthanthrone

This guide provides critical safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **4,10-Dibromoanthanthrone**.

Adherence to these protocols is essential for ensuring a safe laboratory environment and minimizing potential hazards.

## Physicochemical and Hazard Information

While comprehensive toxicological data for **4,10-Dibromoanthanthrone** is not readily available, its structural classification as a halogenated aromatic compound necessitates cautious handling. The following table summarizes its known physical and chemical properties.

Property	Value
Molecular Formula	C <sub>22</sub> H <sub>8</sub> Br <sub>2</sub> O <sub>2</sub> [1][2][3]
Molar Mass	464.11 g/mol [1][2][3]
Appearance	Red to very dark red powder[1]
Solubility	Soluble in xylene and tetralin; slightly soluble in chloroform (when heated), o-chlorophenol, and pyridine; insoluble in acetone, ethanol, and toluene.[1]
Melting Point	>400 °C[1]
Flash Point	229.6°C[1]

Note: The lack of extensive toxicological data underscores the importance of treating this compound with a high degree of caution and minimizing all potential routes of exposure.

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **4,10-Dibromoanthanthrone**, particularly in its powdered form, to prevent inhalation and skin contact.

PPE Category	Specifications
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Double-gloving is recommended.
Eye and Face Protection	Chemical safety goggles and a face shield.
Skin and Body Protection	A flame-retardant lab coat, worn over long-sleeved clothing and long pants. Closed-toe, chemical-resistant shoes.
Respiratory Protection	A NIOSH-approved respirator with organic vapor and particulate cartridges is required, especially when handling the powder outside of a certified chemical fume hood.

# Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **4,10-Dibromoanthanthrone** in a laboratory setting.

## 1. Preparation and Engineering Controls:

- **Work Area:** All handling of **4,10-Dibromoanthanthrone** powder must be conducted within a certified chemical fume hood to minimize inhalation exposure.
- **Ventilation:** Ensure the fume hood has adequate airflow and is functioning correctly before beginning any work.
- **Emergency Equipment:** Confirm that a safety shower and eyewash station are readily accessible and have been recently tested.

## 2. Donning Personal Protective Equipment:

- Put on all required PPE as specified in the table above before entering the designated work area.

## 3. Weighing and Transfer:

- To prevent the generation of airborne dust, handle the solid material carefully.
- Use a micro-spatula for transferring small quantities.
- If possible, weigh the compound on a tared weigh paper or in a container within the fume hood.

## 4. In-Use Procedures:

- Keep all containers of **4,10-Dibromoanthanthrone** tightly sealed when not in use.
- Clearly label all vessels containing the compound.
- Avoid any direct contact with the skin, eyes, and clothing.

## 5. Decontamination:

- Wipe down the work surface in the fume hood with a suitable solvent (e.g., acetone) and a disposable cloth after completing the work.
- Collect all contaminated materials for proper disposal.

## Disposal Plan: Managing Halogenated Waste

As a halogenated organic compound, **4,10-Dibromoanthanthrone** and all associated waste must be disposed of as hazardous waste.<sup>[4]</sup>

### 1. Waste Segregation:

- Solid Waste: Collect all contaminated solid waste, including gloves, weigh papers, and disposable cloths, in a designated, clearly labeled "Halogenated Solid Waste" container.
- Liquid Waste: Any solutions containing **4,10-Dibromoanthanthrone** should be collected in a separate, sealed, and clearly labeled "Halogenated Liquid Waste" container.<sup>[4][5]</sup> Do not mix with non-halogenated waste.

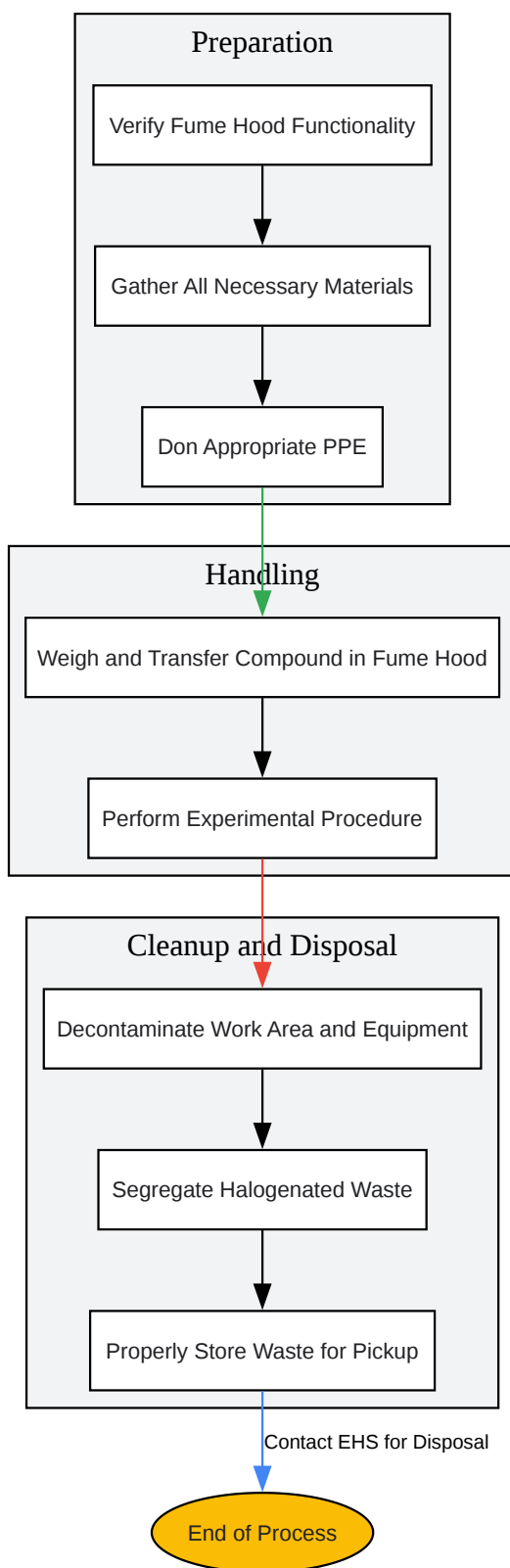
### 2. Container Management:

- Keep all waste containers securely closed except when adding waste.
- Store waste containers in a designated satellite accumulation area within the laboratory.

### 3. Final Disposal:

- Arrange for the pickup and disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) department.

## Workflow for Safe Handling of 4,10-Dibromoanthanthrone



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Caption: Workflow for the safe handling and disposal of **4,10-Dibromoanthanthrone**.

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